

Personal protective equipment for handling Propanediol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Propanediol

Cat. No.: B1597323

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Essential Safety and Handling Guide for Propanediol

This guide provides immediate, essential safety protocols, operational plans, and disposal procedures for handling **propanediol** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and build trust in laboratory safety practices.

Propanediol, while generally considered to have low toxicity, requires careful handling to minimize exposure and ensure a safe laboratory environment. Adherence to the following procedures is crucial.

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **propanediol**:

- **Eye and Face Protection:** Wear chemical safety goggles or glasses with side shields.^[1] If there is a splash hazard, a face shield should be worn in addition to goggles.^{[2][3][4]}
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or neoprene, are recommended to prevent skin contact. Gloves should be inspected before use and disposed of properly after handling the chemical.^[1]

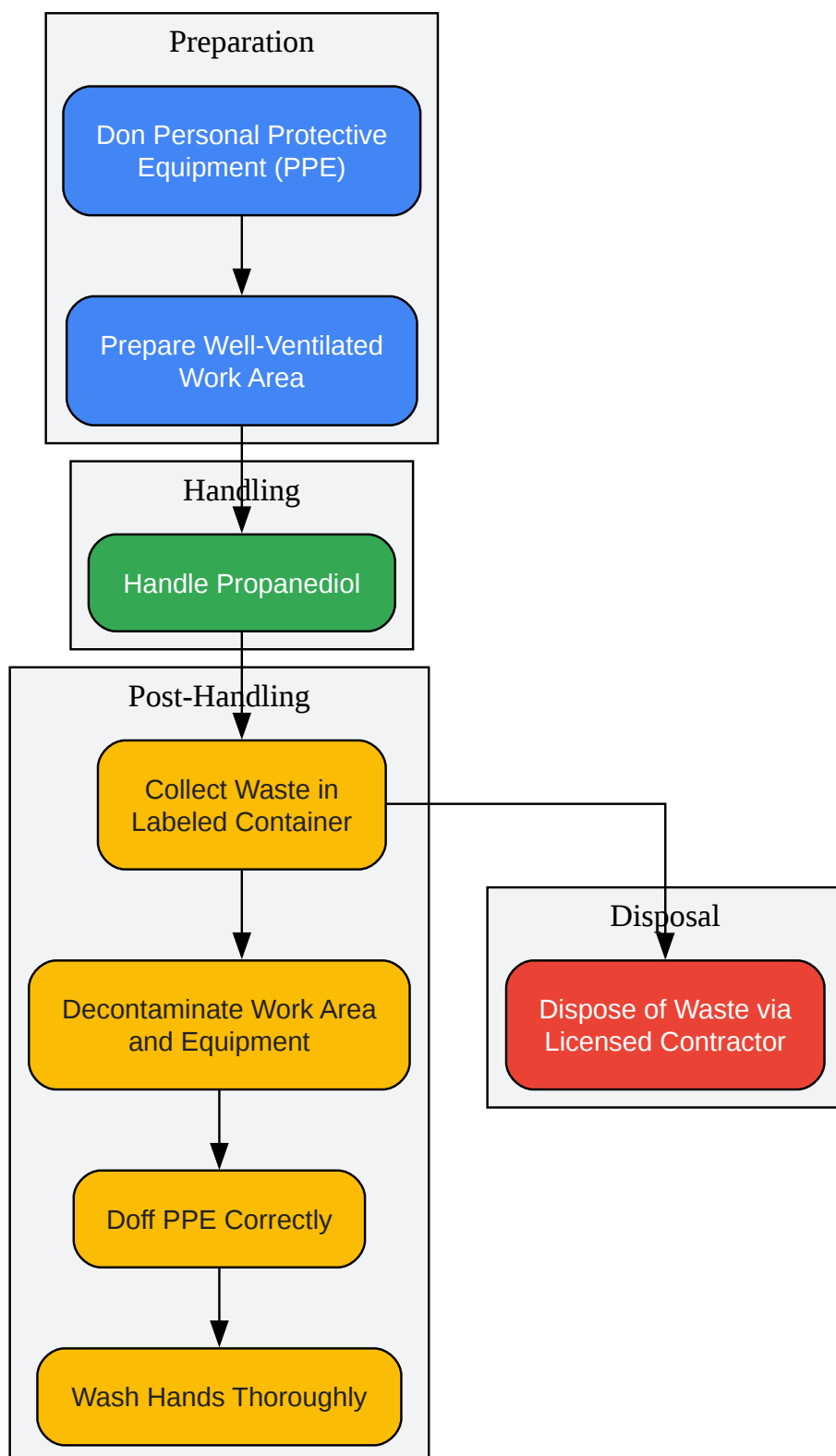
- **Body Protection:** A fully-buttoned laboratory coat should be worn. For larger quantities or when there is a risk of significant splashing, a chemical-resistant apron is also recommended.

Quantitative Data Summary

Property	1,2-Propanediol	1,3-Propanediol
CAS Number	57-55-6	504-63-2
Molecular Formula	C ₃ H ₈ O ₂	C ₃ H ₈ O ₂
Molecular Weight	76.09 g/mol	76.09 g/mol
Boiling Point	Not specified in results	214°C (417°F)[5][6]
Flash Point	Not specified in results	129°C (264°F)[5][7]
Autoignition Temp.	>400°C[8]	400°C (752°F)[9]
Vapor Pressure	20 Pa @ 25°C[8]	0.1067 hPa @ 20°C[5]
Relative Density	1.03 @ 20°C[8]	1.053[5]

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for safely handling **propanediol** in a laboratory setting.



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Caption: Workflow for the safe handling and disposal of **propanediol**.

Operational Plan

Handling:

- Always work in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of vapors.[9][10]
- Avoid direct contact with skin and eyes.[9][1]
- After handling, wash hands and any exposed skin thoroughly with soap and water.[10]
- Ensure that an eyewash station and safety shower are readily accessible.[11]

Storage:

- Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[9]
- Keep containers tightly closed to prevent absorption of moisture, as **propanediol** is hygroscopic.[1][10][12]
- Store away from incompatible materials such as strong oxidizing agents, acids, and acid anhydrides.[9][1][11]
- Storage containers should be made of galvanized iron, aluminum, or stainless steel.[10]

Disposal Plan

Waste Collection:

- Collect all **propanediol** waste in a clearly labeled, sealed, and appropriate container.[13]
- Segregate halogenated organic waste from non-halogenated waste streams.[13]

Disposal Procedure:

- All waste must be disposed of in accordance with federal, state, and local environmental regulations.[9][11][14]
- Do not pour **propanediol** down the drain.[1][6]

- For spills, absorb the material with an inert substance like vermiculite or sand, collect it in a sealed container, and dispose of it as hazardous waste.[9][13]
- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous-waste disposal contractor to arrange for pickup and proper disposal.[7][13]

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- To cite this document: BenchChem. [Personal protective equipment for handling Propanediol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1597323#personal-protective-equipment-for-handling-propanediol]

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